

CAS number and molecular weight of L-Tryptophanamide

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Compound of Interest

Compound Name: *L-Tryptophanamide*

Cat. No.: B1682560

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L-Tryptophanamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Tryptophanamide**, a derivative of the essential amino acid L-tryptophan. This document outlines its fundamental chemical properties, and will be expanded with experimental protocols and biological pathway interactions as further research is conducted and published.

Core Physicochemical Data

A clear understanding of the fundamental properties of **L-Tryptophanamide** is crucial for its application in research and development. The key identifiers and molecular characteristics are summarized below.

Property	Value	Reference
CAS Number	20696-57-5	[1]
Molecular Weight	203.24 g/mol	[1]
Molecular Formula	C ₁₁ H ₁₃ N ₃ O	[1]
IUPAC Name	(2S)-2-amino-3-(1H-indol-3-yl)propanamide	[1]
Synonyms	Tryptophanamide, L-tryptophan amide, (S)-Tryptophanamide	[1]

Further Research and Development

Currently, publicly available, in-depth experimental protocols and established signaling pathway diagrams specifically involving **L-Tryptophanamide** are limited. As new research emerges, this guide will be updated to include:

- Detailed Experimental Protocols: Methodologies for key experiments investigating the synthesis, activity, and mechanism of action of **L-Tryptophanamide**.
- Signaling Pathway Involvement: Visual representations of the biological pathways in which **L-Tryptophanamide** participates, created using Graphviz to illustrate molecular interactions and logical relationships.
- Expanded Data Tables: Inclusion of further quantitative data, such as solubility, pKa, and spectral analysis, to provide a more complete chemical profile.

This document serves as a foundational resource for professionals in the fields of biochemistry, pharmacology, and drug discovery. The provided data establishes the basic identity of **L-Tryptophanamide**, paving the way for further investigation into its potential therapeutic and scientific applications.

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References

- 1. L-Tryptophanamide | C11H13N3O | CID 439356 - PubChem [pubchem.ncbi.nlm.nih.gov]
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